

Application of Barium Oleate in Lubricating Grease Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Barium oleate*

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Introduction

Barium oleate, the barium salt of oleic acid, serves as a key component in the formulation of lubricating greases, particularly in the creation of barium complex greases. These greases are renowned for their exceptional performance characteristics, including high-temperature stability, excellent water resistance, and robust extreme pressure and anti-wear properties. This document provides detailed application notes, experimental protocols, and performance data related to the use of **Barium oleate** in lubricating grease formulations.

Barium-based greases are synthesized through the saponification of fatty acids with barium hydroxide. The resulting soap acts as a thickener, forming a fibrous matrix that entraps the base oil. **Barium oleate**, a simple barium soap, can be further reacted with complexing agents to form barium complex greases, which exhibit enhanced thermal and mechanical stability.

Performance Characteristics of Barium Oleate Greases

Greases formulated with **barium oleate** and its complexes exhibit a range of desirable properties that make them suitable for demanding industrial applications. The performance of a typical complex barium-based grease is summarized in the table below.

Property	Test Method	Value
Appearance	Visual	White
NLGI Grade	ASTM D217	1, 2
Thickener Type	-	Complex barium grease
Corrosion Resistance (52°C, 48h)	-	Qualified
Welding Load PD Value (Four Ball Machine)	-	3924 N
Dropping Point	ASTM D566	>300°C min
Max Operating Temperature	-	200°C
Min Operating Temperature	-	-30°C
Evaporation (99°C, 22h)	-	0.2% max
Copper Corrosion (100°C, 24h)	ASTM D4048	No blue change
Extreme Pressure Performance PB (Four Ball Machine)	-	780 N min
Steel Mesh Oil Separation (100°C, 24h)	-	0.5% max
Water Loss Amount (38°C, 1h)	-	6% max

Table 1: Typical performance data for a complex barium base grease.[1]

Experimental Protocols

Detailed methodologies for key experiments cited in the performance data table are provided below.

ASTM D217: Cone Penetration of Lubricating Grease

This test method measures the consistency of lubricating grease by the penetration of a cone of specified dimensions and mass. The penetration depth is an empirical measure of stiffness.

Apparatus:

- Penetrometer with a standard cone
- Grease worker with a plunger and perforated plate
- Constant temperature bath ($25 \pm 0.5^{\circ}\text{C}$)
- Spatula

Procedure:

- Sample Preparation: Place a sufficient amount of the grease sample (at least 1 lb or 0.45 kg) into the grease worker cup.[\[2\]](#)
- Working (for worked penetration): If determining worked penetration, subject the sample to 60 double strokes in the grease worker.[\[3\]](#)
- Conditioning: Bring the sample to a temperature of $25 \pm 0.5^{\circ}\text{C}$.[\[3\]](#)
- Test Execution:
 - Level the surface of the grease in the cup.
 - Position the cup on the penetrometer table and lower the cone until its tip just touches the grease surface.
 - Release the cone and allow it to drop freely into the grease for 5 ± 0.1 seconds.[\[2\]](#)
 - Record the penetration depth in tenths of a millimeter from the penetrometer scale.[\[2\]](#)
- Reporting: The reported value is typically the average of three determinations.[\[2\]](#)

ASTM D566: Dropping Point of Lubricating Grease

This test determines the temperature at which a grease passes from a semi-solid to a liquid state under specific test conditions.

Apparatus:

- Grease cup
- Test tube
- Thermometers (for sample and bath)
- Heating bath (oil bath)
- Stirrer

Procedure:

- **Sample Preparation:** Fill the grease cup with the sample, ensuring no air is trapped inside. A small amount of grease should be forced through the cup's orifice.
- **Apparatus Assembly:** Place the filled grease cup in the test tube. Insert the sample thermometer into the test tube.
- **Heating:** Place the test tube assembly into the heating bath. Heat the bath at a controlled rate (typically 4-7°C/min).^[4]
- **Determination:** As the temperature increases, observe the grease. The dropping point is the temperature at which the first drop of material falls from the cup's orifice.^{[4][5][6]} Record the temperature on both the sample and bath thermometers.
- **Reporting:** The dropping point is calculated based on the recorded temperatures as specified in the standard.

ASTM D942: Oxidation Stability of Lubricating Greases by the Oxygen Pressure Vessel Method

This test method assesses the resistance of lubricating greases to oxidation when stored statically in an oxygen atmosphere at an elevated temperature.

Apparatus:

- Oxygen pressure vessel (bomb)
- Pressure gauge
- Sample dishes
- Constant temperature bath ($99 \pm 0.5^{\circ}\text{C}$)

Procedure:

- Sample Preparation: Place a 4 g sample of grease in each of the five glass sample dishes.
[7]
- Apparatus Assembly: Place the sample dishes in the pressure vessel.
- Pressurization: Seal the vessel and fill it with oxygen to a pressure of 110 psi (758 kPa).[8]
- Heating: Immerse the pressure vessel in the constant temperature bath maintained at 99°C .
[8]
- Data Collection: Record the pressure at specified intervals. The test is typically run for 100 hours.
- Reporting: The degree of oxidation is determined by the decrease in oxygen pressure over the test period.[8]

Visualizations

Chemical Structure of Barium Oleate

Caption: **Barium Oleate** Structure

Barium Grease Manufacturing Workflow

Caption: Barium Grease Manufacturing

Mechanism of Barium Oleate as a Grease Thickener

Caption: Grease Thickening Mechanism

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